

Essential Safety and Operational Guide for Handling TBAP-001

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Compound of Interest

Compound Name: TBAP-001
CAS No.: 1777832-90-2
Cat. No.: B2541119

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This guide provides comprehensive, immediate safety and logistical information for researchers, scientists, and drug development professionals working with **TBAP-001**. The following procedures are designed to ensure a safe laboratory environment and minimize exposure risk when handling this potent RAF kinase inhibitor.

TBAP-001 is a chemical compound intended for laboratory research use only.^[1] As with any potent bioactive molecule, proper handling and disposal are critical to ensure personnel safety and environmental protection. The information below is synthesized from available safety data sheets and general best practices for handling kinase inhibitors.

Compound Information and Safety Data Summary

A summary of the key physical, chemical, and safety information for **TBAP-001** is provided in the table below. This data is essential for understanding the compound's properties and potential hazards.

Property	Value
Chemical Name	TBAP-001
Synonyms	TBAP001
CAS Number	1777832-90-2
Molecular Formula	C ₂₇ H ₂₃ F ₂ N ₇ O ₃
Molecular Weight	531.51 g/mol
Appearance	Solid
Purity	>99%
Solubility	Soluble in DMSO
Storage Temperature	Powder: -20°C for up to 3 years. In solvent: -80°C for up to 1 year.
Hazard Statements	Based on general kinase inhibitor SDS, specific GHS classifications for TBAP-001 should be confirmed with the supplier's SDS.
	H302: Harmful if swallowed.
	H315: Causes skin irritation.
	H319: Causes serious eye irritation.
	H335: May cause respiratory irritation.
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
	P280: Wear protective gloves/protective clothing/eye protection/face protection.
	P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
	P302+P352: IF ON SKIN: Wash with plenty of soap and water.

P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

P501: Dispose of contents/container to an approved waste disposal plant.

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol outlines the steps for preparing a 10 mM stock solution of **TBAP-001** in DMSO, a common solvent for this compound.

Materials:

- **TBAP-001** solid powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated precision balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE) as specified below

Procedure:

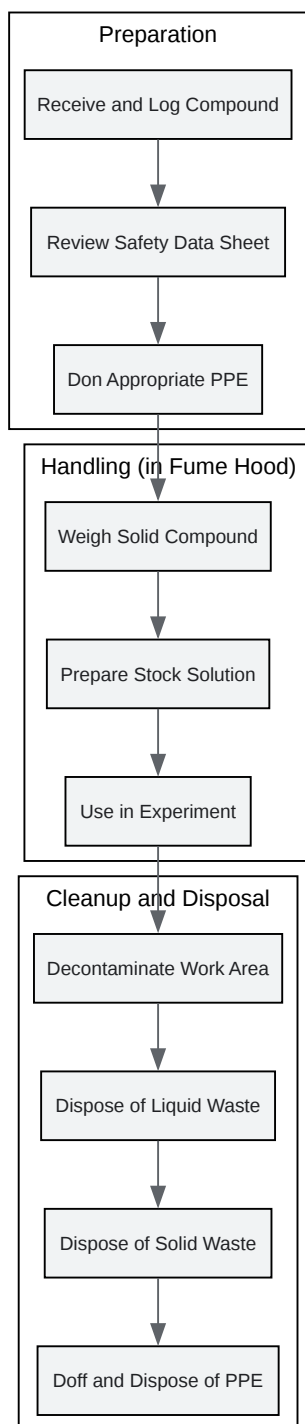
- **Pre-weighing Preparation:** Don all required PPE, including a lab coat, safety glasses with side shields, and two pairs of nitrile gloves. Perform all weighing and initial dissolution steps within a certified chemical fume hood.

- Weighing **TBAP-001**: Tare a sterile, pre-labeled microcentrifuge tube on a precision balance. Carefully weigh out the desired amount of **TBAP-001**. For example, to prepare 1 mL of a 10 mM stock solution, weigh 5.315 mg of **TBAP-001**.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the weighed **TBAP-001**. For a 10 mM solution with 5.315 mg of the compound, add 1 mL of DMSO.
- Mixing: Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C.

Handling and Safety Workflow

The following diagram illustrates the standard workflow for safely handling **TBAP-001**, from receipt of the compound to its final disposal. Adherence to this workflow is crucial for minimizing exposure risk.

TBAP-001 Handling and Safety Workflow



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Caption: Workflow for the safe handling of **TBAP-001**.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **TBAP-001**. The following PPE should be worn at all times in the laboratory when working with this compound.

PPE Category	Item	Specifications
Eye Protection	Safety glasses with side-shields or goggles	Must be worn at all times in the laboratory.
Hand Protection	Nitrile gloves	Two pairs of gloves should be worn, with the outer pair being changed immediately after handling the compound or if contamination is suspected.
Body Protection	Laboratory coat	A buttoned, full-length lab coat is required.
Respiratory Protection	N95 respirator or higher	Recommended when handling the powder outside of a certified chemical fume hood or biological safety cabinet to prevent inhalation of aerosols.

Note: All disposable PPE should not be reused. Reusable PPE must be properly decontaminated after each use.

Disposal Plan

Proper disposal of **TBAP-001** and all contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- **Liquid Waste:** All solutions containing **TBAP-001** should be collected in a designated, sealed, and clearly labeled hazardous waste container. The container should be stored in a secondary containment vessel in a cool, dry, and well-ventilated area away from incompatible materials.

- **Solid Waste:** All solid waste contaminated with **TBAP-001**, including empty vials, pipette tips, gloves, and absorbent paper, must be collected in a designated hazardous waste container.
- **Disposal Vendor:** All hazardous waste must be disposed of through a licensed and certified hazardous waste disposal vendor in accordance with local, state, and federal regulations. Do not dispose of **TBAP-001** down the drain or in the regular trash.

By adhering to these safety and handling protocols, researchers can minimize the risks associated with the use of **TBAP-001** and maintain a safe and compliant laboratory environment.

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References

- [1. TBAP-001 | CymitQuimica \[cymitquimica.com\]](#)
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